

Application Notes and Protocols for 2-Ethyl-2-methylpentanoic Acid

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Compound of Interest

Compound Name: 2-Ethyl-2-methylpentanoic acid

Cat. No.: B052837

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed handling and safety protocols for **2-Ethyl-2-methylpentanoic acid** (CAS No. 5343-52-2). It is intended to supplement, not replace, institutional safety guidelines and the manufacturer's Safety Data Sheet (SDS).

Chemical and Physical Properties

2-Ethyl-2-methylpentanoic acid is a methyl-branched fatty acid.^{[1][2][3]} It is important to be aware of its physical and chemical properties to ensure safe handling and storage.

Property	Value	Reference
Molecular Formula	C8H16O2	[1][2][4]
Molecular Weight	144.21 g/mol	[1][2][4]
Appearance	Colorless to light yellow liquid/oil	[4]
Boiling Point	215-220 °C	[1][4]
Density	0.9187 g/cm ³ (at 17 °C)	[1][4]
Solubility	Soluble in organic solvents such as ethanol, ether, and methanol. Slightly soluble in chloroform.	[4]
pKa	4.85 ± 0.40 (Predicted)	[2][4]

Hazard Identification and Safety Precautions

While specific GHS classification for **2-Ethyl-2-methylpentanoic acid** is not consistently available across all sources, related compounds exhibit hazards that should be considered as potential risks. For instance, the related compound, ethyl 2-methylpentanoate, is classified as a flammable liquid.[5] Therefore, it is prudent to handle **2-Ethyl-2-methylpentanoic acid** with care, avoiding heat, sparks, and open flames.

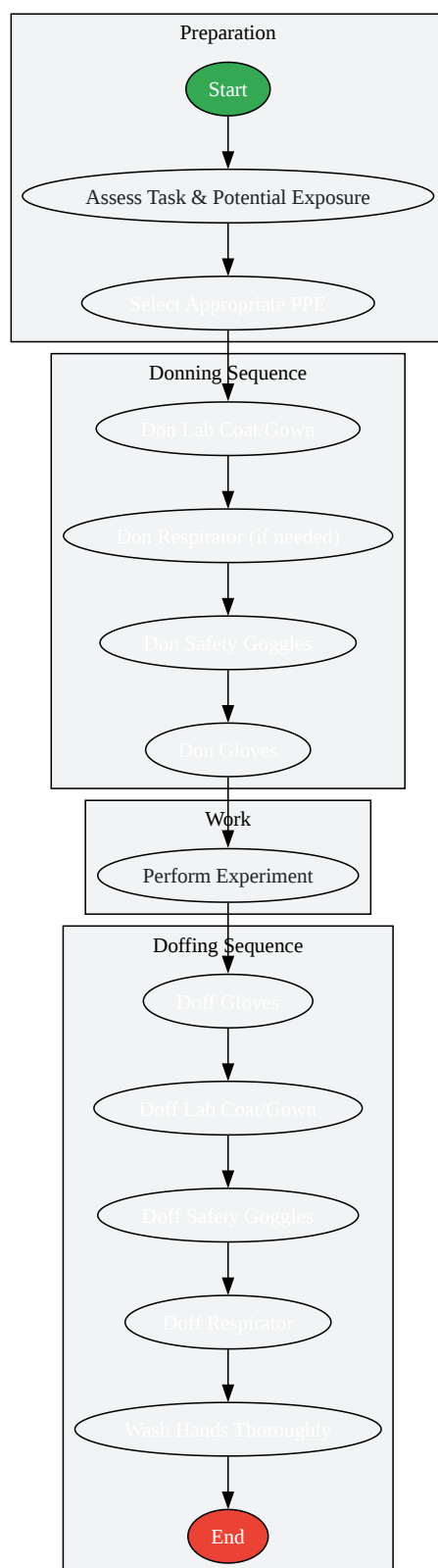
General Precautions:

- Work in a well-ventilated area, preferably in a chemical fume hood.[5]
- Avoid contact with skin and eyes.[5]
- Prevent the formation of aerosols.[5]
- Use non-sparking tools and take measures to prevent static discharge.[5]
- Wash hands thoroughly after handling.

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **2-Ethyl-2-methylpentanoic acid**:

PPE Type	Specifications	Reference
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[5]
Skin Protection	Impervious clothing and chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.	[5]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.	[5]



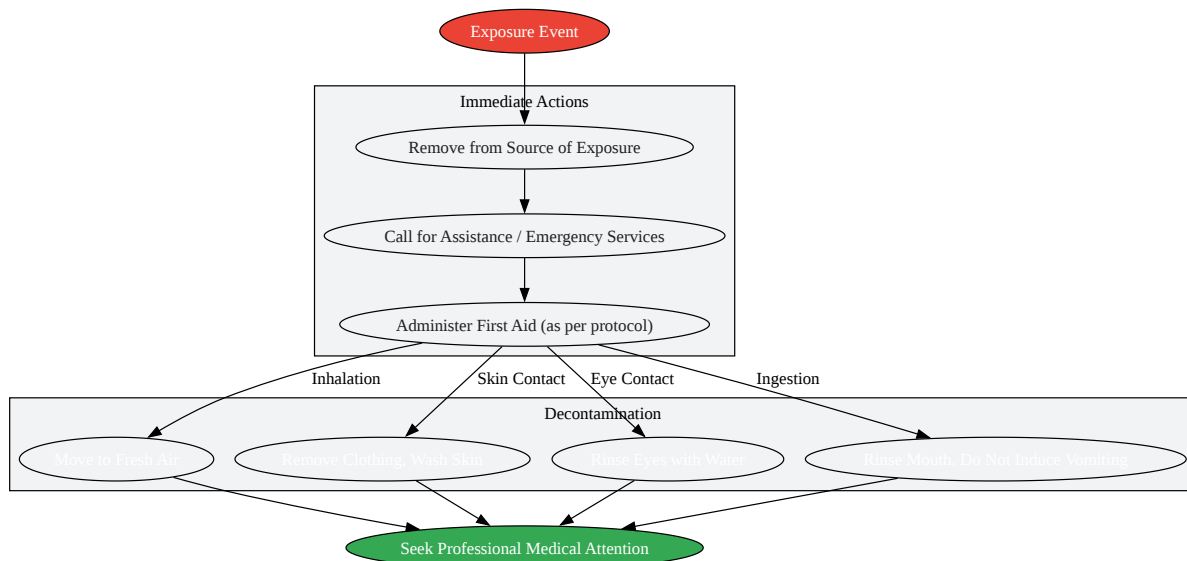
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Personal Protective Equipment (PPE) Workflow

First-Aid Measures

In case of exposure to **2-Ethyl-2-methylpentanoic acid**, follow these first-aid measures:

Exposure Route	First-Aid Protocol	Reference
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.	[5]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.	[5]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.	[5]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[5]



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Emergency First-Aid Response Workflow

Storage and Disposal

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5]
- Keep away from heat, sparks, and open flames.[6]

- Store separately from incompatible materials such as strong oxidizing agents and strong bases.[6]

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[5][6]
- Do not allow the material to enter drains or water sources.

Accidental Release Measures

In the event of a spill or leak:

- Ensure adequate ventilation and remove all sources of ignition.[5][6]
- Evacuate personnel to a safe area.
- Wear appropriate personal protective equipment, including respiratory protection, chemical-resistant gloves, and safety goggles.[5]
- Contain the spill using an inert absorbent material (e.g., sand, silica gel, acid binder).[6]
- Collect the absorbed material into a suitable, closed container for disposal.[5][6]
- Clean the spill area thoroughly.

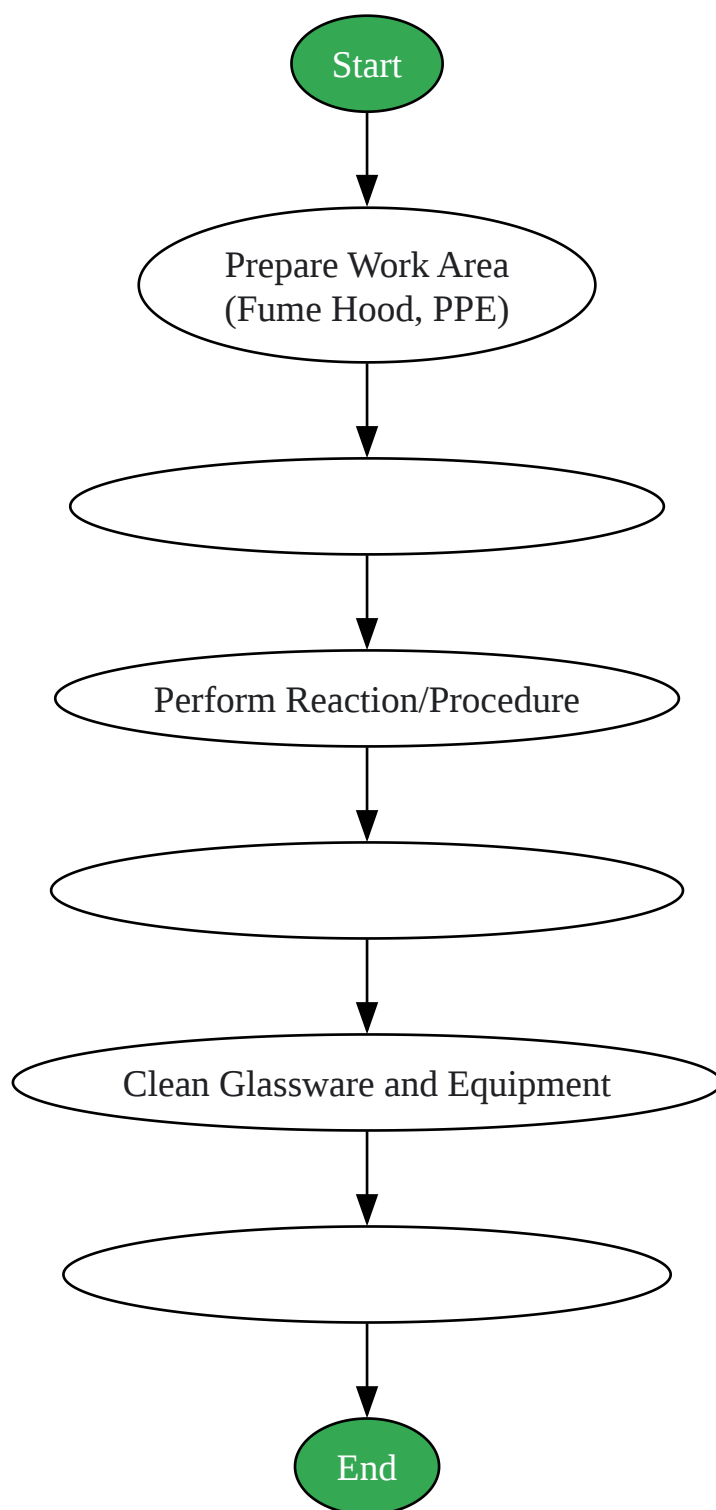
Experimental Protocols

The primary use of **2-Ethyl-2-methylpentanoic acid** in a research context appears to be as an intermediate in chemical synthesis and in biological studies.[1][3][4]

General Laboratory Handling Protocol:

- Preparation: Before handling, ensure that the work area is clean and uncluttered. Verify that a safety shower and eyewash station are readily accessible.[6]

- Aliquotting: When transferring the chemical, use a chemical fume hood. Employ calibrated pipettes or graduated cylinders for accurate measurement. Avoid creating aerosols.
- Reaction Setup: If used in a reaction, ensure the glassware is properly secured. If the reaction is exothermic or produces gas, provide adequate cooling and pressure relief.
- Post-Experiment: Quench any unreacted material appropriately. Clean all glassware and equipment thoroughly.
- Waste Disposal: Segregate and dispose of all chemical waste according to institutional and regulatory guidelines.



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General Laboratory Handling Workflow

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